

Physicochemical properties of Pirimicarb (solubility, logP, vapor pressure)

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Compound of Interest

Compound Name: Pirimicarb

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Physicochemical Properties of Pirimicarb: A Technical Guide

This in-depth technical guide provides a comprehensive overview of the core physicochemical properties of the insecticide **Pirimicarb**. The information is tailored for researchers, scientists, and professionals in drug development, presenting quantitative data, detailed experimental methodologies, and a visualization of its primary mode of action.

Core Physicochemical Data

The following tables summarize the key physicochemical properties of **Pirimicarb**, facilitating easy comparison and reference.

Table 1: Solubility of **Pirimicarb**

Solvent	Solubility	Temperature (°C)
Water	2.7 g/L[1]	25
Water	3.1 g/L	20
Acetone	>200 g/L[2]	20
Acetone	4 g/L[3][4]	25
Dichloromethane	>200 g/L[2]	20
Ethyl acetate	>200 g/L[2]	20
Acetonitrile	>200 g/L[2]	20
Methanol	>200 g/L[2]	20
Ethanol	2.5 g/L[3][4]	25
Xylene	2.9 g/L[3][4]	25
Chloroform	3.3 g/L[3][4]	25
Octanol	75 g/L[2]	20
Heptane	6 g/L[2]	20

Table 2: Partition Coefficient and Vapor Pressure of **Pirimicarb**

Property	Value
Octanol-Water Partition Coefficient (logP)	1.7[3][4]
Vapor Pressure	1.58 x 10 ⁻⁵ torr at 25°C[1] 3.0 x 10 ⁻⁵ torr at 30°C[1] 2.1 x 10 ⁻³ Pa at 30°C[4] 0.43 mPa at 20°C

Experimental Protocols

The determination of the physicochemical properties of chemical substances like **Pirimicarb** is standardized through internationally recognized guidelines, such as those published by the

Organisation for Economic Co-operation and Development (OECD). These protocols ensure data consistency and reliability.

Solubility Determination (Following OECD Guideline 105)

The water solubility of **Pirimicarb** is determined using methods outlined in OECD Guideline 105.^{[3][5][6][7][8][9][10]} Two primary methods are recommended based on the expected solubility of the substance.

- Column Elution Method (for solubilities below 10^{-2} g/L):
 - A column is packed with an inert support material coated with the test substance, **Pirimicarb**.
 - Water is passed through the column at a slow, constant rate.
 - The eluate is collected in fractions.
 - The concentration of **Pirimicarb** in each fraction is determined using a suitable analytical method (e.g., High-Performance Liquid Chromatography - HPLC).
 - The plateau of the concentration curve represents the water solubility.
- Flask Method (for solubilities above 10^{-2} g/L):
 - An excess amount of **Pirimicarb** is added to a flask containing purified water.
 - The flask is agitated at a constant temperature until equilibrium is reached. This can take 24 hours or longer.
 - The solution is then centrifuged or filtered to remove undissolved particles.
 - The concentration of **Pirimicarb** in the clear aqueous phase is measured using a validated analytical technique.

For solubility in organic solvents, a similar flask method is employed, substituting water with the respective solvent.

Octanol-Water Partition Coefficient (logP) Determination (Following OECD Guideline 117)

The n-octanol/water partition coefficient (logP) is a measure of a chemical's lipophilicity and is a critical parameter in assessing its environmental fate and biological uptake. The High-Performance Liquid Chromatography (HPLC) method, as described in OECD Guideline 117, is a common and efficient way to estimate logP.^{[2][11][12]}

- **Principle:** The method is based on the correlation between the retention time of a substance on a reverse-phase HPLC column and its logP value. The stationary phase is non-polar (e.g., C18-coated silica), and the mobile phase is a polar solvent mixture (e.g., methanol-water).
- **Calibration:** A series of standard compounds with known logP values are injected into the HPLC system to create a calibration curve of retention time versus logP.
- **Sample Analysis:** A solution of **Pirimicarb** is injected into the same HPLC system under identical conditions.
- **Determination of logP:** The retention time of **Pirimicarb** is measured, and its logP value is determined by interpolation from the calibration curve.

Vapor Pressure Determination (Following OECD Guideline 104)

Vapor pressure is a measure of a substance's volatility. OECD Guideline 104 describes several methods for its determination, and the choice of method depends on the expected vapor pressure range.^{[1][13][14][15][16]} For a compound like **Pirimicarb** with a relatively low vapor pressure, the Gas Saturation Method is often suitable.

- **Apparatus:** A stream of an inert gas (e.g., nitrogen) is passed at a known flow rate through a sample of **Pirimicarb**, which is maintained at a constant temperature.
- **Saturation:** The gas stream becomes saturated with the vapor of **Pirimicarb**.
- **Trapping:** The vapor is then trapped from the gas stream using a suitable adsorbent or a cold trap.

- Quantification: The amount of **Pirimicarb** trapped is quantified using an appropriate analytical method (e.g., Gas Chromatography - GC).
- Calculation: The vapor pressure is calculated from the amount of substance collected, the volume of gas passed through the sample, and the temperature.

Mode of Action: Acetylcholinesterase Inhibition

Pirimicarb is a carbamate insecticide that functions as a potent inhibitor of the enzyme acetylcholinesterase (AChE).^{[4][17][18]} AChE is crucial for the proper functioning of the central nervous system in insects. It is responsible for breaking down the neurotransmitter acetylcholine (ACh) in the synaptic cleft.

The inhibition of AChE by **Pirimicarb** leads to an accumulation of acetylcholine at the postsynaptic membrane. This results in continuous stimulation of the nerve, leading to hyperactivity, paralysis, and ultimately the death of the insect.

Below is a diagram illustrating the signaling pathway of acetylcholinesterase and its inhibition by **Pirimicarb**.

Caption: Mechanism of acetylcholinesterase inhibition by **Pirimicarb**.

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